Strategic Sourcing & Synthesis Guide: 6-(4-Chlorophenoxy)pyridine-2-carbonitrile

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Compound of Interest

Compound Name:	*6-(4-Chlorophenoxy)pyridine-2-carbonitrile*
CAS No.:	*1384428-94-7*
Cat. No.:	*B1454556*

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Executive Summary

6-(4-Chlorophenoxy)pyridine-2-carbonitrile is a high-value pharmacophore intermediate used primarily in the development of kinase inhibitors (e.g., PIM-1) and metabolic enzyme modulators (e.g., DPP-4).[1]

Despite its structural simplicity, the compound commands a significant market premium, with catalog prices often exceeding $4,000 per gram. This valuation is driven by its status as a "make-to-order" building block rather than a commodity chemical.[1] For research programs requiring >1 gram, in-house synthesis is the recommended strategy, offering a cost reduction of >95% compared to commercial sourcing.

Chemical Profile & Specifications

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Property	Specification
IUPAC Name	6-(4-chlorophenoxy)pyridine-2-carbonitrile
CAS Number	1384428-94-7
Molecular Formula	$C_{12}H_7ClN_2O$
Molecular Weight	230.65 g/mol
Appearance	Off-white to pale yellow solid
Solubility	DMSO, DMF, Chloroform; Low solubility in water
Key Impurities	4-Chlorophenol (starting material), 6-chloropyridine-2-carbonitrile (unreacted core)

Supply Chain & Pricing Analysis

The market for this compound is bifurcated into Catalog Suppliers (high mark-up, fast delivery for mg quantities) and Contract Synthesis (lower unit cost, long lead time).[1]

Current Market Pricing (Spot Rates)

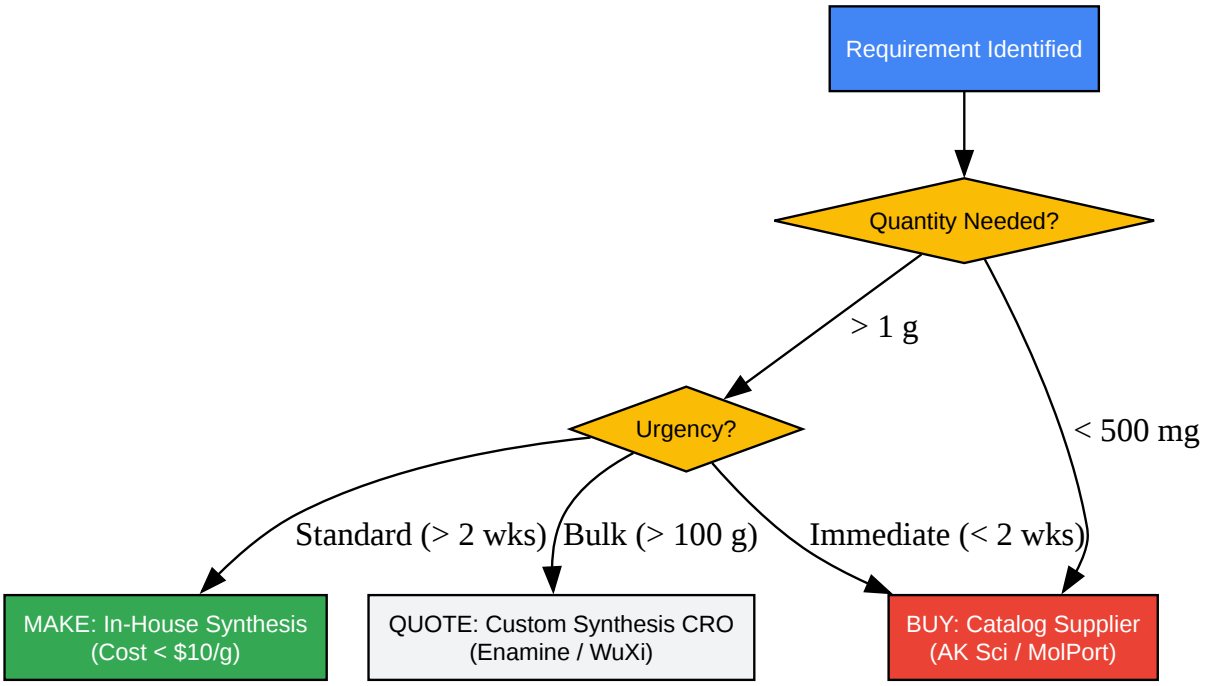
Note: Prices are indicative and subject to fluctuation.

Supplier Tier	Vendor Examples	Pack Size	Estimated Price (USD)	Lead Time
Tier 1: Catalog	AK Scientific, MolPort	100 mg	$419.00	2-4 Weeks
Tier 1: Catalog	AK Scientific	1.0 g	$942.00	4 Weeks
Tier 2: Bulk/CRO	Enamine, BLD Pharmatech	5.0 g	Inquire (Est. $1,500)	4-6 Weeks
Tier 3: Precursors	Sigma, Combi-Blocks	25.0 g	~$150.00 (Total Mat.[1] Cost)	2-3 Days

Procurement Strategy: Make vs. Buy

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The "Buy" option is only logically sound for High-Throughput Screening (HTS) campaigns requiring <100 mg.[1] For lead optimization requiring gram-scale quantities, the "Make" strategy is mandatory to preserve budget.



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Figure 1: Decision matrix for sourcing **6-(4-Chlorophenoxy)pyridine-2-carbonitrile** based on quantity and timeline.

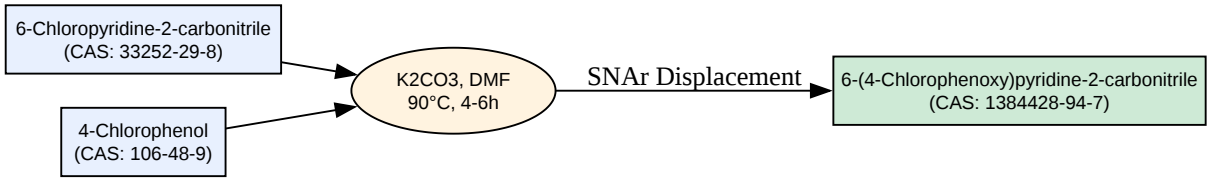
Synthesis Protocol (The "Make" Strategy)

The synthesis relies on a nucleophilic aromatic substitution (

) reaction.[1] The electron-withdrawing nitrile group at the 2-position of the pyridine ring activates the 6-chloro substituent, facilitating displacement by the phenoxide.[1]

Reaction Pathway[1][6][7][8][9][10]

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Figure 2: Synthetic route via Nucleophilic Aromatic Substitution (

).[1]

Step-by-Step Protocol

Materials:

- Precursor A: 6-Chloropyridine-2-carbonitrile (1.0 eq) – Source: Combi-Blocks/Sigma[1]
- Precursor B: 4-Chlorophenol (1.1 eq) – Source: Sigma/Merck[1]
- Base: Potassium Carbonate (

  ), anhydrous (1.5 eq)[1]
- Solvent: N,N-Dimethylformamide (DMF) or DMSO [Anhydrous][1]

Procedure:

- Charge: In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-chlorophenol (1.1 eq) in DMF (5 mL per mmol).
- Deprotonation: Add

  (1.5 eq) in a single portion.[1] Stir at room temperature for 15 minutes to generate the phenoxide anion.
- Addition: Add 6-chloropyridine-2-carbonitrile (1.0 eq) to the mixture.
- Reaction: Heat the mixture to 90°C under an inert atmosphere (

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or Ar) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS.[1] The limiting reagent (pyridine) should be consumed.[1]

- Work-up: Cool to room temperature. Pour the reaction mixture into ice-cold water (10x reaction volume). The product typically precipitates as a solid.
- Isolation:
  - If Solid: Filter the precipitate, wash copiously with water (to remove DMF and inorganic salts), and dry under vacuum.
  - If Oil: Extract with Ethyl Acetate (3x), wash organics with brine, dry over , and concentrate.
- Purification: Recrystallize from Ethanol or purify via flash column chromatography (SiO2, 0-20% EtOAc in Hexanes) to remove traces of unreacted phenol.

Validation:

- 1H NMR (DMSO-d6): Look for the disappearance of the phenol -OH signal and the shift in pyridine ring protons.
- Purity Check: Ensure removal of 4-chlorophenol (toxic/irritant) before biological testing.[1]

Applications in Drug Discovery[7][9][11]

This compound acts as a privileged scaffold in medicinal chemistry, particularly for targets requiring a hydrophobic aryl ether motif linked to an electron-deficient heterocycle.

Kinase Inhibition (PIM-1 / VEGFR)

The phenoxy-pyridine motif serves as a linker that can orient the molecule within the ATP-binding pocket of kinases.[1] The nitrile group often engages in hydrogen bonding with the hinge region or active site residues (e.g., Ser/Thr).

- Relevance: PIM-1 inhibitors are critical in oncology research, particularly for prostate cancer and leukemia.

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DPP-4 Inhibitors (Diabetes)

Analogs of Trelagliptin and Alogliptin utilize cyanopyridine scaffolds.[1] While those drugs typically feature amino-substituents, the phenoxy-analog is a common "bioisostere" used in Structure-Activity Relationship (SAR) studies to probe the hydrophobic pocket of the DPP-4 enzyme.[1]

Prion Disease Therapeutics

Research indicates that pyridine dicarbonitriles and their mono-nitrile analogs (like this compound) can stabilize the cellular prion protein (

), preventing its conversion to the pathogenic scrapie form (

).[1]

References

- PubChem. (2026).[1] Compound Summary: **6-(4-chlorophenoxy)pyridine-2-carbonitrile**.[1] National Library of Medicine. Retrieved from [Link]
- Takeda Pharmaceutical Co. (2005).[1] Patent EP1500658: Nitrogen-containing heterocyclic compounds and use thereof. (Contextual reference for cyanopyridine scaffolds in DPP-4 inhibitors).
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Sources

- 1. US7449581B2 - 6-Substituted pyrido-pyrimidines - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Strategic Sourcing & Synthesis Guide: 6-(4-Chlorophenoxy)pyridine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at:

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